

Sophoraflavanone H: A Technical Guide to its Natural Origins and Discovery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sophoraflavanone H*

Cat. No.: B15593414

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Sophoraflavanone H is a prenylated flavanone, a class of natural products known for their diverse biological activities. First identified from the roots of *Sophora moorcroftiana*, this compound has also been found in *Sophora flavescens*. Its complex structure, featuring a flavanone core with a resveratrol moiety, has attracted interest in the scientific community, particularly for its potential pharmacological applications, including antitumor, antimicrobial, and anti-HIV activities. This technical guide provides a comprehensive overview of the natural sources, discovery, and characterization of **Sophoraflavanone H**, including detailed experimental protocols and spectroscopic data.

Discovery and Natural Sources

Sophoraflavanone H was first reported as a novel natural product isolated from the roots of *Sophora moorcroftiana*, a plant species belonging to the Leguminosae family.[1] Subsequent phytochemical investigations have also identified its presence in the roots of *Sophora flavescens* Ait.[2][3][4] These two plant species remain the primary known natural sources of this compound.

Table 1: Natural Sources of **Sophoraflavanone H**

Plant Species	Family	Plant Part
Sophora moorcroftiana	Leguminosae	Roots
Sophora flavescens Ait.	Leguminosae	Roots

Quantitative data on the yield of **Sophoraflavanone H** from these natural sources is not extensively reported in the available literature, which often focuses on the isolation and structural elucidation of a variety of compounds from a single extraction. However, the yield of total prenylated flavonoids from *Sophora flavescens* has been reported to be around 7.38 mg/g under optimal ultrasound-assisted ionic liquid extraction conditions.[\[5\]](#)[\[6\]](#)

Experimental Protocols

The isolation and purification of **Sophoraflavanone H** from its natural sources involve multi-step extraction and chromatographic techniques. While a specific, detailed protocol for **Sophoraflavanone H** is not available in a single source, a general methodology can be compiled from various studies on the isolation of prenylated flavonoids from *Sophora* species.

General Extraction of Total Flavonoids from *Sophora* species

A common initial step is the extraction of total flavonoids from the dried and powdered plant material (roots).

- Protocol:
 - The air-dried and crushed roots (e.g., 20 kg) are extracted with 95% aqueous ethanol at room temperature for 24 hours (repeated three times).
 - The ethanol extracts are combined and concentrated under reduced pressure to yield a residue.
 - The residue is suspended in water and then partitioned with ethyl acetate (repeated three times).
 - The ethyl acetate phase is concentrated to yield a crude flavonoid extract.[\[7\]](#)

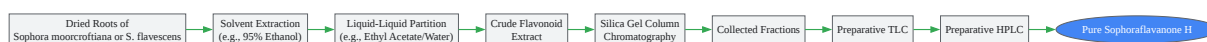
- This crude extract can be further enriched using macroporous resin column chromatography.

Chromatographic Purification of Sophoraflavanone H

The enriched flavonoid extract is then subjected to a series of chromatographic separations to isolate **Sophoraflavanone H**.

- Protocol:
 - Silica Gel Column Chromatography: The crude extract is loaded onto a silica gel column and eluted with a gradient of petroleum ether and acetone. The fractions are collected and monitored by thin-layer chromatography (TLC).
 - Preparative Thin-Layer Chromatography (pTLC): Fractions containing compounds with similar polarity to **Sophoraflavanone H** are further purified using pTLC with a suitable solvent system (e.g., petroleum ether:acetone, 3:1).
 - High-Performance Liquid Chromatography (HPLC): Final purification is often achieved using preparative or semi-preparative HPLC on a C18 column with a mobile phase gradient of methanol and water.

Workflow for the Isolation of **Sophoraflavanone H**



[Click to download full resolution via product page](#)

Caption: General workflow for the isolation of **Sophoraflavanone H**.

Structural Characterization

The structure of **Sophoraflavanone H** was elucidated using a combination of spectroscopic techniques. Its absolute configuration was later confirmed through total synthesis.

Table 2: Spectroscopic Data for **Sophoraflavanone H**

Technique	Key Data
^1H -NMR	Signals corresponding to the flavanone and resveratrol moieties, including aromatic protons and methine protons of the dihydrobenzofuran ring.
^{13}C -NMR	Resonances confirming the carbon skeleton of the flavonostilbene structure.
Mass Spec.	Molecular ion peak consistent with the chemical formula $\text{C}_{34}\text{H}_{30}\text{O}_9$.

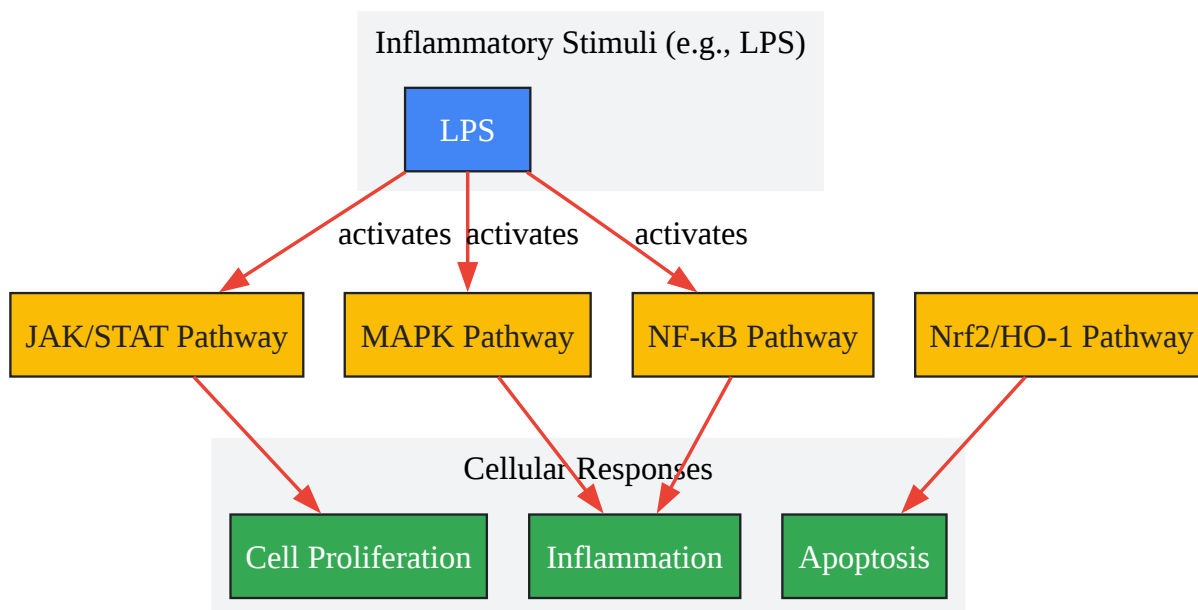
The total synthesis of **Sophoraflavanone H** has been achieved, which not only confirmed its structure but also allowed for the unambiguous determination of its absolute configuration through X-ray crystallographic analysis of synthetic intermediates.[8]

Biological Activity and Potential Signaling Pathways

Preliminary studies have indicated that **Sophoraflavanone H** exhibits a range of biological activities, including tumor-specific cytotoxicity, antimicrobial effects, and anti-HIV activity. The specific molecular mechanisms and signaling pathways through which **Sophoraflavanone H** exerts these effects are still under investigation.

However, studies on the structurally similar compound, Sophoraflavanone G, may provide insights into the potential mechanisms of action for **Sophoraflavanone H**. Sophoraflavanone G has been shown to modulate several key signaling pathways involved in inflammation and cancer.

Potential Signaling Pathways Modulated by Structurally Related Compounds



[Click to download full resolution via product page](#)

Caption: Potential signaling pathways that may be modulated by **Sophoraflavanone H**.

It is important to note that these pathways have been primarily associated with Sophoraflavanone G, and further research is required to confirm the specific molecular targets and mechanisms of action of **Sophoraflavanone H**.

Conclusion

Sophoraflavanone H is a promising natural product with a unique chemical structure and interesting preliminary biological activities. Its discovery from *Sophora moorcroftiana* and *Sophora flavescens* highlights the rich chemical diversity of the *Sophora* genus. While general protocols for its isolation have been established, further research is needed to optimize extraction and purification methods to obtain higher yields for detailed pharmacological studies. Elucidating the specific signaling pathways modulated by **Sophoraflavanone H** will be crucial for understanding its mechanism of action and for the potential development of this compound into a therapeutic agent. This technical guide provides a foundational resource for researchers and drug development professionals interested in exploring the potential of **Sophoraflavanone H**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 97938-30-2: Sophoraflavanone G | CymitQuimica [cymitquimica.com]
- 2. A new prenylated flavanone from the roots of *Sophora flavescens* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Flavonoids from the Roots of *Sophora flavescens* and Their Potential Anti-Inflammatory and Antiproliferative Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Phenolic constituents of the roots of *Sophora flavescens* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Efficient and Selective Extraction of Prenylated Flavonoids from *Sophora flavescens* Using Ultrasound-Assisted Hydrophobic Ionic Liquid and Characterization of Extraction Mechanism [mdpi.com]
- 6. Efficient and Selective Extraction of Prenylated Flavonoids from *Sophora flavescens* Using Ultrasound-Assisted Hydrophobic Ionic Liquid and Characterization of Extraction Mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Vasorelaxant prenylated flavonoids from the roots of *Sophora flavescens* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Total Synthesis of Sophoraflavanone H and Confirmation of Its Absolute Configuration - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Sophoraflavanone H: A Technical Guide to its Natural Origins and Discovery]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15593414#sophoraflavanone-h-natural-sources-and-discovery>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com